

Application Note: Continuous Temperature Monitoring with the MCC-134

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCC-134

Cat. No.: B1676261

[Get Quote](#)

Introduction

The Measurement Computing Corporation (MCC) 134 is a thermocouple measurement HAT (Hardware Attached on Top) designed for use with Raspberry Pi.^[1] It provides four isolated thermocouple inputs with 24-bit resolution, making it an ideal solution for a variety of temperature measurement applications in research and drug development.^[1] This application note provides a detailed protocol and sample Python code for acquiring temperature data from a single channel of the **MCC-134** in a continuous loop. The open-source MCC DAQ HAT Library provides the necessary software interface in C/C++ and Python to develop applications on a Raspberry Pi running Linux.^{[1][2]}

Key Features of the **MCC-134**:

- Four isolated thermocouple inputs^[1]
- 24-bit A/D converter^[1]
- Support for various thermocouple types (J, K, R, S, T, N, E, and B)^[1]
- Cold Junction Compensation (CJC)^[1]
- A minimum update interval of one second per channel^{[1][3]}

Experimental Protocols

Hardware and Software Prerequisites

Hardware:

- Raspberry Pi (Model 3B+ or later recommended)
- **MCC-134** DAQ HAT
- Thermocouple (e.g., Type K)
- 5V power supply for Raspberry Pi

Software:

- Raspbian/Raspberry Pi OS
- MCC DAQ HAT Library (Installation instructions available on GitHub)
- Python 3

Experimental Workflow

This protocol outlines the steps for setting up the hardware and software to acquire and log temperature data.

- Hardware Setup:
 - Ensure the Raspberry Pi is powered off.
 - Carefully align the 40-pin GPIO connector of the **MCC-134** with the Raspberry Pi's GPIO pins and press down firmly to connect the HAT.
 - Connect one end of the thermocouple to the desired input channel on the **MCC-134's** screw terminals. Ensure correct polarity.
 - Power on the Raspberry Pi.
- Software Installation and Configuration:

- Install the MCC DAQ HAT Library by following the official instructions. This typically involves cloning the repository from GitHub and running an installation script.
- Verify the installation by running one of the provided example programs, such as `single_value_read.py`.^[4]
- Data Acquisition:
 - Utilize the provided Python script to read the temperature from the selected channel in a continuous loop.
 - The script will initialize the **MCC-134**, configure the thermocouple type for the specified channel, and then enter a loop to read and display the temperature at one-second intervals.
 - The acquired data will be printed to the console and saved to a CSV file named `temperature_log.csv`.

Sample Python Code

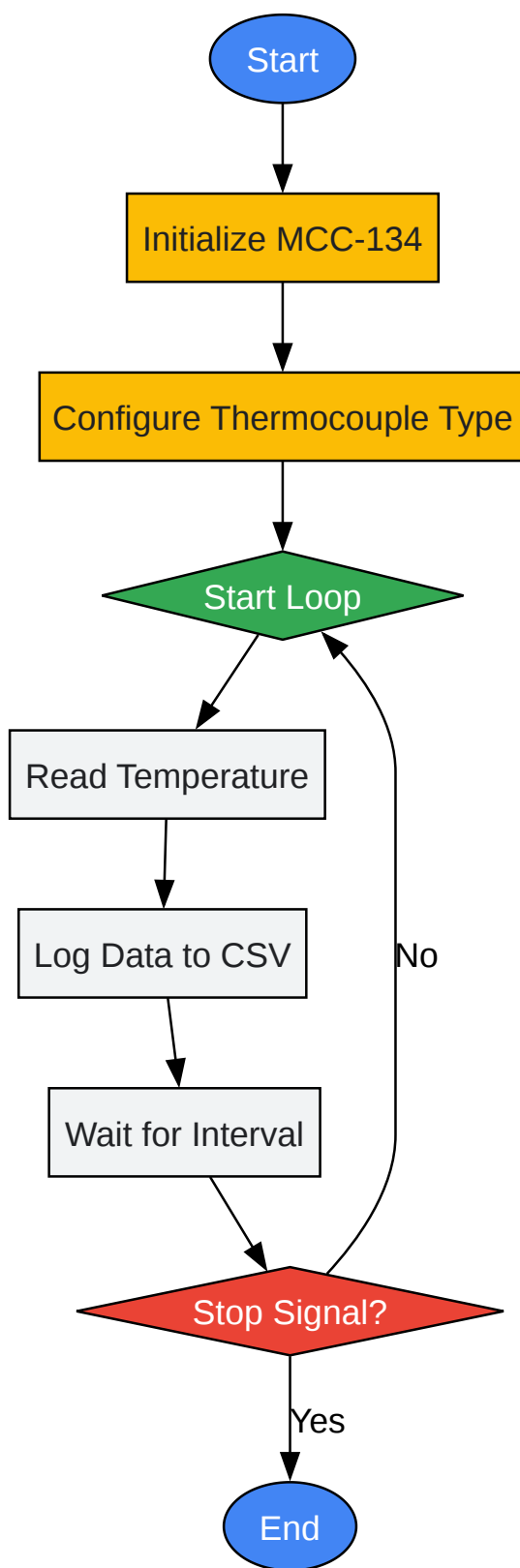
Data Presentation

The following table summarizes sample data that would be generated by the provided Python script.

| Timestamp (s) | Temperature (°C) |
|---------------|------------------|
| 1.02 | 25.12 |
| 2.05 | 25.15 |
| 3.08 | 25.18 |
| 4.11 | 25.20 |
| 5.14 | 25.22 |

Visualization

The logical flow of the data acquisition process is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MCC134 Thermocouple Measurement DAQ HAT - Digilent | DigiKey [digikey.co.uk]
- 2. idm-instrumentos.es [idm-instrumentos.es]
- 3. forum.digilent.com [forum.digilent.com]
- 4. forum.digilent.com [forum.digilent.com]
- To cite this document: BenchChem. [Application Note: Continuous Temperature Monitoring with the MCC-134]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676261#sample-code-for-reading-temperature-from-mcc-134-in-a-loop]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com